

Safeguarding Your Research: A Technical Guide to 5-Methylfurfuryl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylfurfuryl alcohol

Cat. No.: B021186

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For researchers, scientists, and drug development professionals, the safe handling and storage of chemical reagents are paramount to ensuring both personal safety and the integrity of experimental outcomes. This technical support center provides a comprehensive guide to the safe handling and storage procedures for **5-Methylfurfuryl alcohol**, complete with troubleshooting guides and frequently asked questions to address specific issues that may be encountered during its use.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **5-Methylfurfuryl alcohol** is the first step in its safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
Molecular Formula	C6H8O2
Molecular Weight	112.13 g/mol [1]
Appearance	Colorless to pale yellow clear liquid
Boiling Point	177 to 178.5 °C at 760 mmHg[2][3]
Flash Point	61.67 to 72 °C (143 to 161.6 °F)
Specific Gravity	1.077 to 1.088 at 20 °C[3][4]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.[2] Soluble in alcohol.[3]
Storage Temperature	2-8°C[2]

Hazard Identification and Personal Protection

5-Methylfurfuryl alcohol is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled.[4] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4]

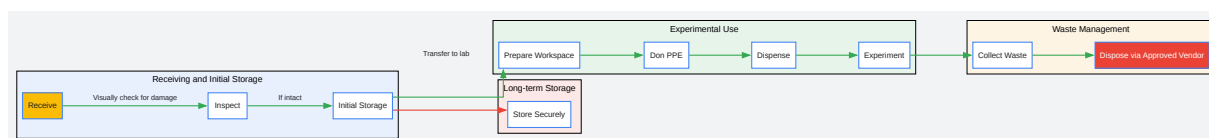
Personal Protective Equipment (PPE):

To mitigate these risks, the following personal protective equipment is mandatory when handling **5-Methylfurfuryl alcohol**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., Butyl rubber, breakthrough time > 8 hours) and clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [4]

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **5-Methylfurfuryl alcohol**, from procurement to disposal.



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Safe Handling and Storage Workflow for **5-Methylfurfuryl Alcohol**

Troubleshooting Guide and FAQs

This section addresses specific issues that researchers might encounter during their experiments with **5-Methylfurfuryl alcohol**.

Question: What should I do in case of an accidental spill?

Answer:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[6]
- **Containment:** For small spills, use an inert absorbent material such as sand, silica gel, or universal binder to soak up the substance.[4] For large spills, dike the area to prevent spreading.
- **Collection:** Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[4]
- **Decontamination:** Clean the spill area thoroughly with soap and water.

- Personal Protection: Ensure you are wearing the appropriate PPE during the entire cleanup process.

Question: What are the signs of exposure, and what are the first-aid measures?

Answer:

- Inhalation: May cause respiratory irritation.[4] If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
- Skin Contact: Causes skin irritation.[4] If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[4]
- Eye Contact: Causes serious eye irritation.[4] If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- Ingestion: Harmful if swallowed.[4] If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[4]

Question: How should I properly store **5-Methylfurfuryl alcohol**?

Answer: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] The recommended storage temperature is 2-8°C.[2] Keep away from heat, sparks, open flames, and hot surfaces. It is also advised to protect it from heat and solar radiation and store it in a dark area.[5]

Question: What materials are incompatible with **5-Methylfurfuryl alcohol**?

Answer: Avoid contact with strong oxidizing agents and strong bases.[7]

Question: How do I safely dispose of **5-Methylfurfuryl alcohol** waste?

Answer: Dispose of contents and container to an approved waste disposal plant.[4] All disposal practices must be in accordance with local, state, and federal regulations. Do not let the

product enter drains.

Question: What should I do in case of a fire involving **5-Methylfurfuryl alcohol**?

Answer: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish the fire. Water mist may be used to cool closed containers.[7] As in any fire, wear a self-contained breathing apparatus with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[7] Containers may explode when heated.[7] Hazardous decomposition products include carbon monoxide and carbon dioxide.[4]

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